

A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 3,4,5-Trimethylhexanoic acid

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The Unseen Player: Understanding the Role of 3,4,5-Trimethylhexanoic Acid in Isononanoic Acid Mixtures

Abstract

Isononanoic acid, a nine-carbon branched-chain carboxylic acid, is a critical component in numerous industrial applications, from high-performance synthetic lubricants to excipients in pharmaceutical formulations. However, the term "isononanoic acid" does not refer to a single molecular entity but rather to a complex mixture of structural isomers. The specific composition of this mixture is dictated by the manufacturing process and profoundly influences the final product's physicochemical properties and performance.^{[1][2]} Commercial-grade isononanoic acid is often dominated by the 3,5,5-trimethylhexanoic acid isomer, which can comprise up to 90% of the mixture. This guide delves into the significance of a less-discussed but structurally important isomer, **3,4,5-trimethylhexanoic acid**. We will explore its structural impact on the collective properties of the isomeric mixture, its potential influence on performance in key applications, and the analytical methodologies required for its precise identification and

quantification. This document serves as a technical resource for researchers, scientists, and drug development professionals seeking a deeper understanding of isononanoic acid to optimize formulations and predict performance based on isomeric composition.

Introduction to Isononanoic Acid: Beyond a Single Structure

Isononanoic acid (INA) is a saturated fatty acid with the chemical formula $C_9H_{18}O_2$. Unlike its linear counterpart, nonanoic acid (pelargonic acid), INA's branched structure imparts unique and highly desirable properties, including excellent thermal and oxidative stability, low volatility, and low pour points, making it a versatile building block in specialty chemicals.[3]

The primary industrial synthesis route involves the hydroformylation (or oxo process) of C8 olefin streams (octenes), followed by the oxidation of the resulting isononyl aldehydes.[4] The initial octene feedstock is itself a complex mixture of isomers, which, after the addition of a carbonyl group and subsequent oxidation, yields a diverse array of C9 carboxylic acid isomers. [4][5] Consequently, the performance of a given batch of isononanoic acid is a direct function of the relative concentrations of its constituent isomers. While 3,5,5-trimethylhexanoic acid is typically the major component, other isomers, including **3,4,5-trimethylhexanoic acid**, are present and contribute to the overall property profile.[1]

Key Applications Driven by Isomeric Properties:

- **Synthetic Lubricants:** Used to produce polyol esters (POEs) for high-performance applications like aviation and refrigeration lubricants.[6][7] The branching disrupts crystal lattice formation at low temperatures and provides steric hindrance that enhances thermal stability.[2][3]
- **Drug Development & Pharmaceuticals:** Employed as an intermediate, and its esters can be used as emollients or plasticizers in topical and transdermal delivery systems.[8][9] The specific isomer ratio can affect solubility, skin feel, and interaction with active pharmaceutical ingredients (APIs).
- **Coatings and Resins:** Acts as a monomer for alkyd resins, improving yellowing resistance in paints and enamels.[10]

- Corrosion Inhibitors: The carboxylic acid group adsorbs onto metal surfaces, while the branched alkyl tail forms a protective hydrophobic layer.[3]

The Isomeric Landscape: Spotlight on 3,4,5-Trimethylhexanoic Acid

While much of the literature focuses on the predominant 3,5,5-trimethylhexanoic acid, understanding the role of other isomers is crucial for nuanced formulation development. The **3,4,5-trimethylhexanoic acid** isomer, though typically a minor component, possesses a unique structure that can influence the mixture's bulk properties.

Caption: Comparison of the predominant 3,5,5- and the **3,4,5-trimethylhexanoic acid** isomers.

Physicochemical Impact of the 3,4,5- Isomer Structure

The location and density of methyl branches along the carbon backbone directly affect intermolecular forces (van der Waals forces) and the molecule's ability to pack efficiently.

- Causality of Branching on Physical Properties: Increased branching generally lowers the melting point and viscosity of a substance compared to its linear isomer.[11] The irregular shape hinders the formation of an ordered crystalline structure and reduces surface area contact between molecules, weakening intermolecular forces.[2][11]

The **3,4,5-trimethylhexanoic acid** isomer features three consecutive branched carbons. This "centrally-loaded" branching, compared to the structure of 3,5,5-trimethylhexanoic acid, could lead to subtle but significant differences in performance:

- Potential for Lower Pour Point: The dense branching in the middle of the chain may create a more significant disruption in crystal packing than the branching in the 3,5,5-isomer. This could lead to superior low-temperature fluidity in lubricant formulations, a critical parameter in aviation and refrigeration.[3]
- Influence on Viscosity and Lubricity: While branching lowers viscosity, the specific arrangement in the 3,4,5-isomer might alter the hydrodynamic film-forming characteristics of lubricants.[11] Its polarity remains the same, but the shape could influence its affinity for metal surfaces and its ability to solubilize additives.[12]

- **Steric Effects on Reactivity:** In the synthesis of polyol esters or other derivatives, the steric hindrance around the carboxylic acid group is a key factor. While not a neo-acid, the proximity of the branching in the 3,4,5-isomer could marginally affect esterification rates compared to other isomers.

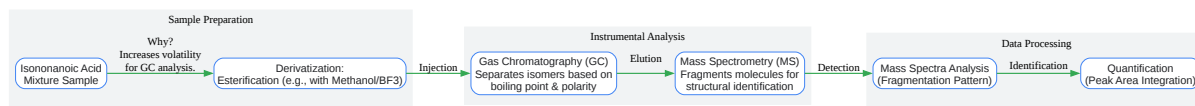
Hypothetical Performance Comparison

To illustrate the potential impact, consider two hypothetical batches of isononanoic acid used to synthesize a polyol ester lubricant.

Property	Batch A (High 3,5,5-TMHA)	Batch B (Elevated 3,4,5-TMHA)	Rationale for Difference
Isomer Content	92% 3,5,5-TMHA, 1% 3,4,5-TMHA	85% 3,5,5-TMHA, 8% 3,4,5-TMHA	Different olefin source or process conditions.
Pour Point of POE	-45°C	-50°C	Increased branching in Batch B disrupts crystallization more effectively. [2] [3]
Kinematic Viscosity @ 40°C	25 cSt	23.5 cSt	The more compact, branched structure of the 3,4,5-isomer reduces intermolecular drag. [11]
Oxidative Stability	Excellent	Excellent	Both isomers are highly branched, contributing to good stability. The difference may be negligible.
Additive Solubility	Good	Potentially Superior	The varied isomeric landscape in Batch B may create a better co-solvent environment for additives. [12]

Analytical Workflow: Identification and Quantification of Isomers

Distinguishing between structural isomers of carboxylic acids requires high-resolution analytical techniques. Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for this application, providing both separation and structural identification.



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Caption: Standard GC-MS workflow for the analysis of carboxylic acid isomers.

Detailed Experimental Protocol: GC-MS Analysis of Isononanoic Acid Isomers

This protocol provides a self-validating system for the accurate quantification of isomers like **3,4,5-trimethylhexanoic acid**.

Objective: To separate, identify, and quantify the isomeric composition of a commercial isononanoic acid sample.

1. Materials & Reagents:

- Isononanoic Acid Sample
- Internal Standard (IS): e.g., Decanoic acid (C10) or another non-interfering carboxylic acid.
- Derivatization Reagent: 14% Boron Trifluoride in Methanol (BF₃-Methanol).^[13]
- Solvents: Hexane (GC grade), Anhydrous Sodium Sulfate.
- Reference Standards: If available, pure standards of 3,5,5-trimethylhexanoic acid and **3,4,5-trimethylhexanoic acid**.

2. Procedure:

- Step 1: Sample Preparation & Internal Standard Spiking
 - Accurately weigh ~20 mg of the isononanoic acid sample into a 10 mL screw-cap vial.
 - Add a known concentration of the Internal Standard solution. The IS is crucial for correcting variations in derivatization efficiency and injection volume, ensuring trustworthy quantification.
- Step 2: Derivatization to Fatty Acid Methyl Esters (FAMES)
 - Add 2 mL of BF₃-Methanol to the vial. The conversion to methyl esters is essential because free carboxylic acids chromatograph poorly due to their high polarity and tendency to adsorb to the column.[\[13\]](#)
 - Seal the vial tightly and heat at 60°C for 30 minutes in a heating block or water bath.
- Step 3: Extraction
 - Allow the vial to cool to room temperature.
 - Add 2 mL of deionized water and 2 mL of hexane.
 - Vortex vigorously for 1 minute to extract the FAMES into the organic (hexane) layer.
 - Allow the layers to separate. Carefully transfer the upper hexane layer to a clean vial containing a small amount of anhydrous sodium sulfate to remove residual water.
- Step 4: GC-MS Analysis
 - Instrument: Agilent 7890B GC with 5977A MS (or equivalent).[\[14\]](#)
 - Column: A mid-polarity column such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness) is typically effective.
 - GC Conditions:
 - Inlet Temperature: 250°C

- Carrier Gas: Helium, constant flow at 1.2 mL/min.
- Oven Program: Start at 60°C, hold for 1 min, then ramp at 10°C/min to 280°C, hold for 5 min. This temperature ramp allows for the separation of closely boiling isomers.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Source Temperature: 230°C.

3. Data Interpretation:

- Identification: Isomers are identified by a combination of their retention time and their unique mass fragmentation pattern. While isomers have the same molecular ion peak, the relative abundance of fragment ions will differ based on the stability of the carbocations formed, providing a structural fingerprint.
- Quantification: The concentration of each isomer is determined by comparing its integrated peak area to the peak area of the known-concentration internal standard. The relative response factor (RRF) should be determined using pure standards if available for the highest accuracy.

Conclusion and Future Outlook

The performance of isononanoic acid in demanding applications is not defined by its bulk identity but by the subtle interplay of its constituent isomers. While 3,5,5-trimethylhexanoic acid dictates the primary characteristics, isomers like **3,4,5-trimethylhexanoic acid** play a crucial, if often overlooked, role in fine-tuning properties such as low-temperature performance and solubility.

For researchers in drug development and materials science, a detailed isomeric analysis is not merely an academic exercise; it is a prerequisite for ensuring batch-to-batch consistency, optimizing formulation performance, and reverse-engineering competitor products. As manufacturing processes for C8 olefins evolve, the distribution of isononanoic acid isomers

may shift, presenting new challenges and opportunities. Future research should focus on isolating individual isomers to definitively characterize their properties and developing structure-activity relationships that can predict the performance of any given isomeric blend. This deeper understanding will empower scientists to move beyond generic "isononanoic acid" and harness the full potential of specific, well-defined isomeric mixtures.

References

- Isononanoic Acid. (URL:)
- ISONONANIC ACID -
- ISONONANOIC ACID (IZONONANOIK ASIT). (URL:)
- A Comparative Analysis of Neononanoic Acid and Isononanoic Acid for Researchers and Drug Development Professionals - Benchchem. (URL:)
- **3,4,5-Trimethylhexanoic acid** | C₉H₁₈O₂ | CID 59918496 - PubChem. National Center for Biotechnology Information. (URL: [\[Link\]](#))
- Carboxylic Acid Reactivity - MSU chemistry. Michigan State University Department of Chemistry. (URL: [\[Link\]](#))
- Carboxylic Acids, Branched-Chain Acids - ResearchGate. (URL: [\[Link\]](#))
- Properties and Trends of Organic Compounds - Student Academic Success. (URL: [\[Link\]](#))
- Physical Properties of Carboxylic Acids | NCERT 12 Chemistry. (URL: [\[Link\]](#))
- Physical Properties of Carboxylic Acids - Chemistry LibreTexts. (URL: [\[Link\]](#))
- Isononanoic Acid - Forge Chemicals (PTY) Ltd. (URL: [\[Link\]](#))
- How Is the Isononanoic Acid Market Shaping the Future of Specialty Chemicals. (URL: [\[Link\]](#))
- ISONONANOIC ACID - Ataman Kimya. (URL: [\[Link\]](#))
- Isononanoic Acid - CONTIMPEX. (URL: [\[Link\]](#))
- 4-t-Butylbenzylation of carboxylic acid for GC–MS analysis - Springer. (URL: [\[Link\]](#))

- Chemical Properties of Hexanoic acid, 3,5,5-trimethyl- (CAS 3302-10-1) - Cheméo. (URL: [\[Link\]](#))
- Method for Producing Isononanoic Acids from 2-Ethyl Hexanol - Google P
- 3,5,5-TRIMETHYLHEXANOIC ACID - Ataman Kimya. (URL: [\[Link\]](#))
- Isononanoic Acid CAS 26896184 Market Outlook 2025-2031 - Intel Market Research. (URL: [\[Link\]](#))
- **3,4,5-trimethylhexanoic acid** (C₉H₁₈O₂) - PubChemLite. (URL: [\[Link\]](#))
- ISONONANOIC ACID (3,5,5-TRIMETHYLHEXANOIC ACID). (URL: [\[Link\]](#))
- An Immobilized Rh-Based Solid Molecular Catalyst for the Reductive Hydroformylation of 1-Octene - PMC. National Institutes of Health. (URL: [\[Link\]](#))
- Isomerization and Hydroformylation of Long- Chain Olefins Promoted by N[^]O Bidentate Rh(I) Catalysts - University of Johannesburg. (URL: [\[Link\]](#))
- Hydroformylation of octene-1 and side reactions. - ResearchGate. (URL: [\[Link\]](#))
- Polyol Esters: Born for Demanding Lubrications. (URL: [\[Link\]](#))
- A Mechanism of Thermooxidative Degradation of Polyol Ester Lubricants - ResearchGate. (URL: [\[Link\]](#))
- Highly selective tandem isomerization–hydroformylation reaction of trans-4-octene to n-nonanal with rhodium-BIPHEPHOS catalysis | Request PDF - ResearchGate. (URL: [\[Link\]](#))
- Why Esters? Di-Esters, Polyol esters, Trimellitate esters | Teknor Apex. (URL: [\[Link\]](#))
- Understanding Polyol Esters: Uses and Benefits - HEAO Lubricant Additives. (URL: [\[Link\]](#))
- Catalytic data in the hydroformylation of 1-octene using H₂O as the solvent - ResearchGate. (URL: [\[Link\]](#))
- Acids: Derivatization for GC Analysis. (URL: [\[Link\]](#))

- Extraction, purification, methylation and GC-MS analysis of short-chain carboxylic acids for metabolic flux analysis - PubMed. National Institutes of Health. (URL: [\[Link\]](#))
- Examining the unique retention behavior of volatile carboxylic acids in gas chromatography using zwitterionic liquid stationary phase. (URL: [\[Link\]](#))
- Synthetic Esters: Engineered to Perform - Machinery Lubrication. (URL: [\[Link\]](#))
- GC-MS and LC-MS methods presented for carboxylic acid determination and related high - ResearchGate. (URL: [\[Link\]](#))

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Sources

- [1. atamankimya.com \[atamankimya.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. US20150191410A1 - Method for Producing Isononanoic Acids from 2-Ethyl Hexanol - Google Patents \[patents.google.com\]](#)
- [5. s3.eu-central-1.amazonaws.com \[s3.eu-central-1.amazonaws.com\]](#)
- [6. perstorp.com \[perstorp.com\]](#)
- [7. cnlubricantadditive.com \[cnlubricantadditive.com\]](#)
- [8. atamankimya.com \[atamankimya.com\]](#)
- [9. Isononanoic acid or 3,5,5-Trimethylhexanoic acid Manufacturers, SDS \[mubychem.com\]](#)
- [10. Isononanoic Acid - Forge Chemicals \(PTY\) Ltd \[forgechemicals.com\]](#)
- [11. monash.edu \[monash.edu\]](#)
- [12. Why Esters? Di-Esters, Polyol esters, Trimellitate esters | Teknor Apex \[teknorapex.com\]](#)
- [13. diverdi.colostate.edu \[diverdi.colostate.edu\]](#)

- [14. par.nsf.gov \[par.nsf.gov\]](https://par.nsf.gov)
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